

Solubility Profile of 2,6-Dimethylanisole in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethylanisole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,6-Dimethylanisole**, a key intermediate in pharmaceutical synthesis. While specific quantitative solubility data for this compound is not readily available in published literature, this document compiles its known qualitative solubility characteristics, presents comparative data for structurally similar compounds, and outlines a detailed experimental protocol for determining its precise solubility in various organic solvents. This guide is intended to assist researchers and professionals in drug development in effectively utilizing **2,6-Dimethylanisole** in their synthetic and formulation workflows.

Physicochemical Properties of 2,6-Dimethylanisole

A thorough understanding of the physical and chemical properties of **2,6-Dimethylanisole** is essential for its application in research and development. Key properties are summarized in the table below.

Property	Value
Chemical Formula	C ₉ H ₁₂ O
Molecular Weight	136.19 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	181-182 °C
Density	0.962 g/mL at 25 °C
Refractive Index	1.503 at 20 °C
Flash Point	67 °C

Solubility of 2,6-Dimethylanisole

Qualitative Solubility

2,6-Dimethylanisole is consistently reported to be soluble in common organic solvents such as ethanol and ether, and insoluble in water.^{[1][2]} This behavior is expected given its chemical structure, which features a largely nonpolar aromatic ring and two methyl groups, with a single, sterically hindered polar methoxy group.

Comparative Solubility of Structurally Similar Compounds

In the absence of specific quantitative data for **2,6-Dimethylanisole**, the solubility of structurally related compounds such as anisole and xylene can provide valuable insights. Anisole is soluble in a range of organic solvents including acetone, ether, benzene, and chloroform.^[3] Xylene is also readily soluble in non-polar organic solvents.^[4] The following table summarizes the available quantitative solubility data for these related compounds in water.

Compound	Solvent	Temperature (°C)	Solubility (g/100 mL)
Anisole	Water	25	~0.01[3]
Xylene	Water	25	0.0106

The low water solubility of these compounds is consistent with the qualitative insolubility of **2,6-Dimethylanisole** in water. It is reasonable to infer that **2,6-Dimethylanisole** exhibits high miscibility with a wide range of common organic solvents.

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data for **2,6-Dimethylanisole** in specific organic solvents, the following experimental protocol, based on the widely accepted shake-flask method, is recommended.

Materials and Equipment

- **2,6-Dimethylanisole** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, toluene, diethyl ether, chloroform, dimethyl sulfoxide)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Gas chromatograph (GC) or high-performance liquid chromatograph (HPLC) with a suitable detector
- Syringes and syringe filters (0.45 µm)

Procedure

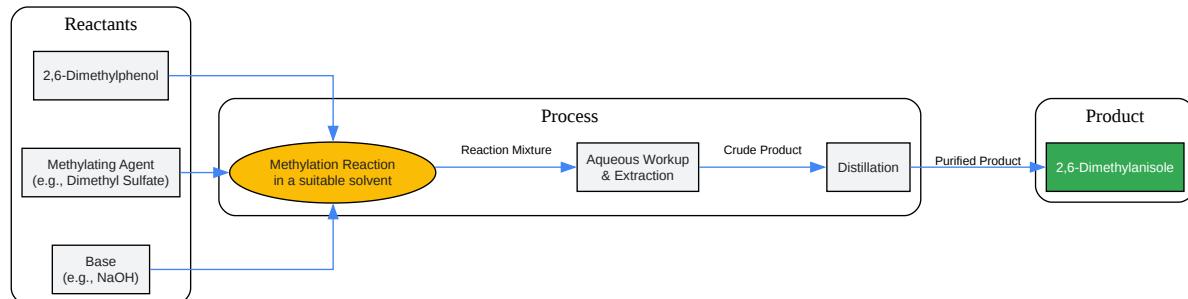
- Preparation of Saturated Solutions:
 - Add an excess amount of **2,6-Dimethylanisole** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solute is crucial to ensure saturation.
 - Place the vials in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Equilibrate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solute to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected sample through a syringe filter to remove any undissolved microparticles.
 - Accurately dilute the filtered sample with the same organic solvent to a concentration suitable for the analytical method.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **2,6-Dimethylanisole** of known concentrations in the selected solvent.
 - Analyze the standard solutions and the diluted sample solution using a calibrated GC or HPLC method.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **2,6-Dimethylanisole** in the diluted sample from the calibration curve.
- Calculation of Solubility:

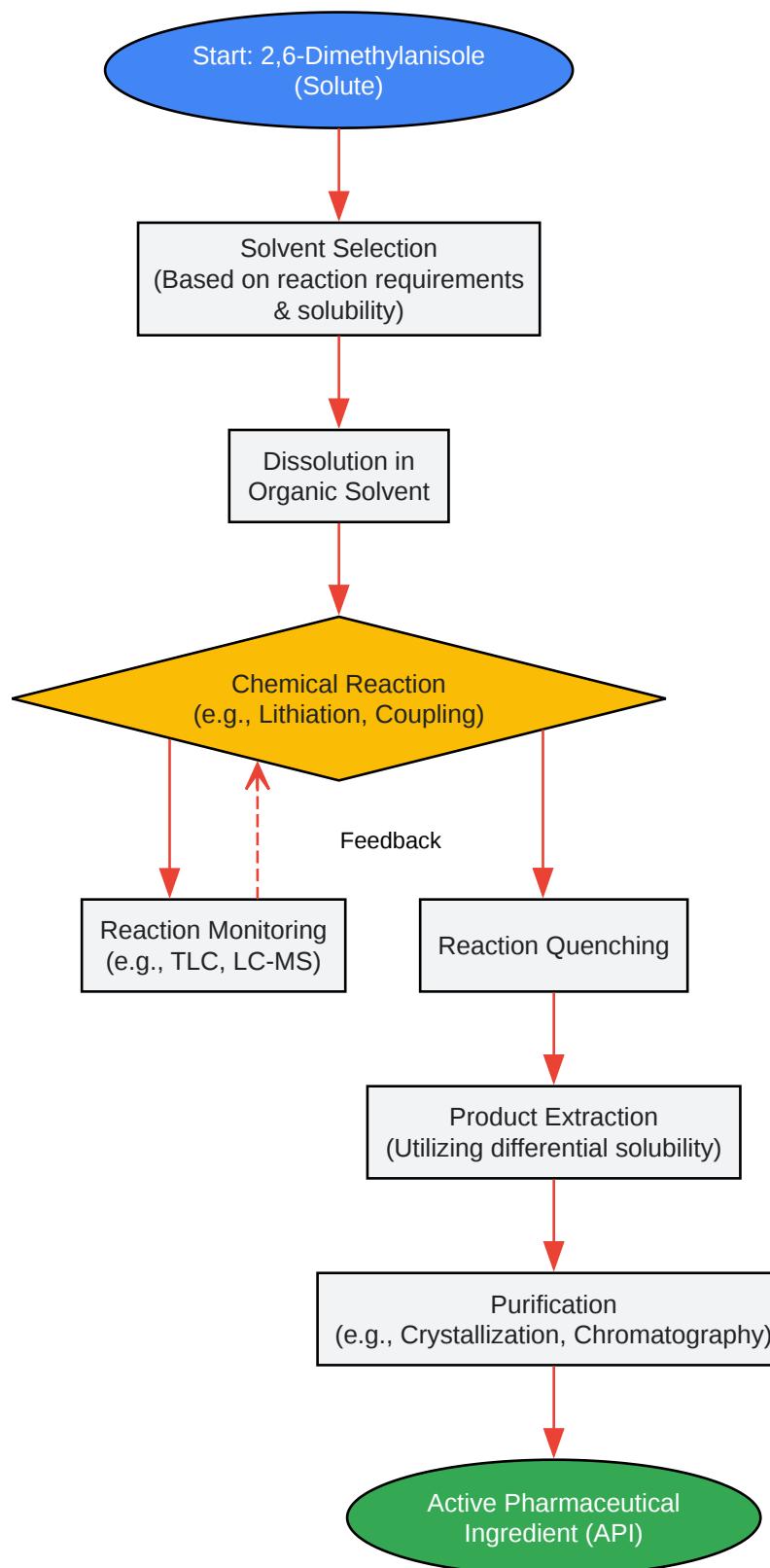
- Calculate the original concentration of **2,6-Dimethylanisole** in the saturated solution, taking into account the dilution factor.
- Express the solubility in appropriate units, such as g/100 mL or mol/L.

Workflows and Logical Relationships

Synthesis of 2,6-Dimethylanisole

A common synthetic route to **2,6-Dimethylanisole** involves the methylation of 2,6-dimethylphenol. The general workflow for this synthesis is depicted below.



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